

theoretical and computational studies of 3-Chloro-2-methylisonicotinic acid

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Compound of Interest

Compound Name: 3-Chloro-2-methylisonicotinic acid

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An In-Depth Technical Guide to the Theoretical and Computational Investigation of **3-Chloro-2-methylisonicotinic Acid**

Abstract

This technical guide provides a comprehensive framework for the theoretical and computational characterization of **3-Chloro-2-methylisonicotinic acid** (CAS: 1211541-54-6), a substituted pyridine carboxylic acid of interest in medicinal chemistry and materials science. [1] Recognizing the foundational role of computational analysis in modern chemical research, this document details the application of Density Functional Theory (DFT) and other in silico methods to elucidate the structural, electronic, and spectroscopic properties of this molecule. We present not just the methodologies but the scientific rationale underpinning their selection and application, ensuring a self-validating and robust computational protocol. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage computational tools to accelerate discovery and deepen molecular understanding.

Introduction: The Scientific Case for Computational Analysis

3-Chloro-2-methylisonicotinic acid is a heterocyclic compound with the molecular formula $C_7H_6ClNO_2$ and a molecular weight of 171.58 g/mol [\[1\]](#) The isonicotinic acid scaffold is a privileged structure in medicinal chemistry, appearing in numerous pharmacologically active agents. The specific substitution pattern—a chloro group at the 3-position and a methyl group at the 2-position—is expected to significantly modulate the molecule's physicochemical properties, including its acidity, lipophilicity, and electronic distribution. These modifications can influence its biological activity, reactivity, and potential to act as a ligand in novel metal complexes, a strategy that has shown promise in developing anticancer agents.[\[2\]](#)

Before embarking on costly and time-consuming laboratory synthesis and characterization, a thorough computational investigation provides invaluable predictive data.[\[3\]](#) It allows for the rationalization of molecular behavior, prediction of spectroscopic signatures for later experimental validation, and assessment of its potential for specific applications. This guide outlines the essential theoretical workflows to achieve this.

Core Computational Methodology: Density Functional Theory (DFT)

The workhorse of modern computational chemistry for molecules of this size is Density Functional Theory (DFT). It offers an optimal balance of computational accuracy and resource efficiency, making it the method of choice for predicting molecular properties.[\[3\]](#)[\[4\]](#)

Pillar of Trust: Why DFT? DFT calculations are not a "black box." The choice of functional and basis set is critical and must be justified. For organic molecules containing halogens and second-row elements, the B3LYP hybrid functional is a well-established and robust choice that accurately models electron correlation.[\[4\]](#) This is paired with a Pople-style basis set, such as 6-311++G(d,p), which provides the necessary flexibility to describe the electron distribution accurately.

- **6-311G:** A triple-zeta valence basis set, meaning it uses three functions to describe each valence electron, offering high accuracy.
- **++:** Includes diffuse functions on both heavy atoms and hydrogen. These are crucial for accurately describing lone pairs, anions, and non-covalent interactions.

- (d,p): Adds polarization functions on heavy atoms (d) and hydrogen atoms (p). These functions allow for the distortion of atomic orbitals, which is essential for describing chemical bonds accurately.

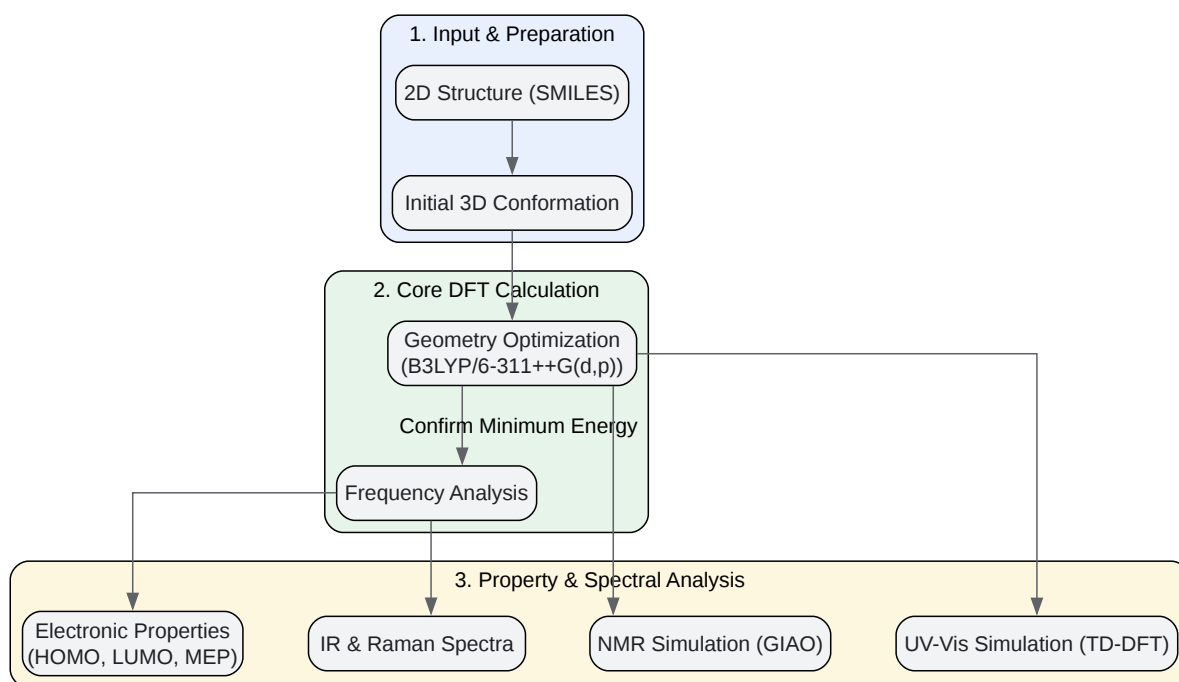
This combination of B3LYP/6-311++G(d,p) represents a self-validating system, as it has been extensively benchmarked and shown to provide results that correlate well with experimental data for a wide range of organic molecules.[\[4\]](#)

Experimental Protocol: General Computational Workflow

The following protocol outlines the standard sequence for a comprehensive computational study.

- Structure Input: Obtain the 2D structure of **3-Chloro-2-methylisonicotinic acid**. The SMILES representation is O=C(C1=C(Cl)C(C)=NC=C1)O.[\[1\]](#)
- 3D Conformation Generation: Convert the 2D structure into an initial 3D conformation using a molecular mechanics program like Avogadro or the built-in tools in a computational chemistry suite.
- Geometry Optimization: Perform a full geometry optimization using the selected DFT method (e.g., B3LYP/6-311++G(d,p)) to find the lowest energy (most stable) conformation of the molecule.
- Frequency Analysis: Calculate the vibrational frequencies at the same level of theory. This crucial step serves two purposes:
 - It confirms that the optimized structure is a true energy minimum (no imaginary frequencies).
 - It provides the data for simulating the infrared (IR) and Raman spectra.
- Property Calculations: Using the optimized geometry, perform single-point energy calculations to determine electronic properties such as molecular orbital energies (HOMO/LUMO), molecular electrostatic potential (MEP), and Mulliken atomic charges.

- Spectroscopic Simulation: Conduct specialized calculations, such as GIAO for NMR and TD-DFT for UV-Vis spectra, to predict spectroscopic data.



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Caption: A generalized workflow for the computational analysis of a molecule.

Structural and Electronic Properties

Optimized Molecular Geometry

Geometry optimization provides the most stable three-dimensional arrangement of the atoms. The resulting bond lengths, bond angles, and dihedral angles are fundamental descriptors of the molecule's structure. This data is critical for understanding steric effects and the overall shape, which influences how the molecule interacts with biological targets or other reagents. While experimental data from X-ray crystallography provides the ultimate benchmark, DFT-optimized geometries for similar molecules have shown excellent agreement with experimental results.^{[5][6]}

Table 1: Predicted Key Geometric Parameters (Illustrative)

Parameter	Description	Predicted Value (Å or °)	Significance
C-Cl Bond Length	Length of the carbon-chlorine bond	~1.75 Å	Influences reactivity and electronic effects.
C=O Bond Length	Carbonyl bond in the carboxylic acid	~1.21 Å	Shorter than C-O, indicating double bond character.
C-O-H Bond Angle	Angle within the hydroxyl group	~109°	Affects hydrogen bonding potential.

| O=C-O-H Dihedral | Torsion angle of the carboxyl group | ~0° or ~180° | Determines the planarity and conformation of the acid group. |

Frontier Molecular Orbitals (FMOs)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are the key players in chemical reactivity.^[7] The HOMO is the region most likely to donate electrons (nucleophilic), while the LUMO is the region most likely to accept electrons (electrophilic).

- HOMO Energy (EHOMO): Relates to the ionization potential. A higher EHOMO indicates a greater ease of donating electrons.

- **LUMO Energy (ELUMO):** Relates to the electron affinity. A lower ELUMO indicates a greater ease of accepting electrons.
- **HOMO-LUMO Gap (ΔE):** The energy difference ($\Delta E = ELUMO - EHOMO$) is a crucial indicator of chemical stability. A large gap implies high stability and low reactivity, while a small gap suggests the molecule is more reactive and easily excitable.[\[4\]](#)[\[7\]](#)

Table 2: Predicted Frontier Molecular Orbital Properties (Illustrative)

Property	Description	Predicted Value (eV)	Interpretation
EHOMO	Energy of the Highest Occupied Molecular Orbital	-6.8 eV	Indicates the energy required to remove an electron.
ELUMO	Energy of the Lowest Unoccupied Molecular Orbital	-1.5 eV	Indicates the energy released when an electron is added.

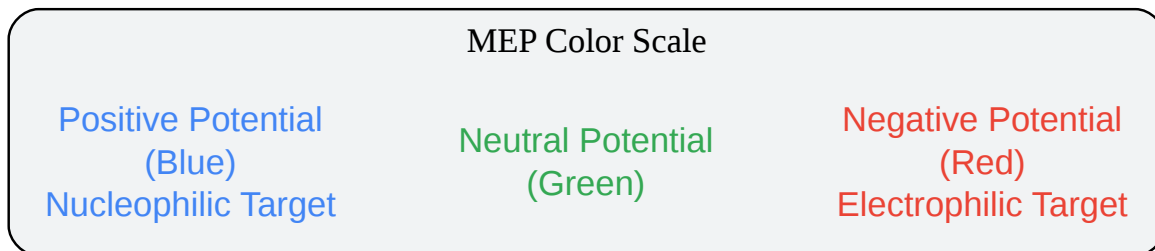
| ΔE (Energy Gap) | Energy difference between LUMO and HOMO | 5.3 eV | A moderately large gap suggesting good kinetic stability. |

Molecular Electrostatic Potential (MEP)

The MEP is a color-coded map of the total electron density, providing an intuitive visualization of the charge distribution across the molecule.[\[6\]](#) It is invaluable for predicting sites of intermolecular interactions, particularly hydrogen bonding and electrophilic/nucleophilic attacks.

- **Red Regions (Negative Potential):** Indicate areas of high electron density, typically around electronegative atoms like oxygen and nitrogen. These are sites susceptible to electrophilic attack.
- **Blue Regions (Positive Potential):** Indicate areas of low electron density, usually around hydrogen atoms, especially the acidic proton of the carboxyl group. These are sites for nucleophilic attack.

- Green Regions (Neutral Potential): Indicate areas of neutral or nonpolar character, such as the aromatic ring's carbon backbone.



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Caption: Conceptual diagram of a Molecular Electrostatic Potential (MEP) map's color key.

Simulation of Spectroscopic Signatures

A key strength of computational chemistry is its ability to predict spectra, which can be directly compared with experimental results to confirm the synthesis and structure of the target molecule.^{[3][8]}

Experimental Protocol: Vibrational (IR) and NMR Spectroscopy Simulation

A. Vibrational Frequency (FT-IR) Calculation

- Prerequisite: A successfully completed and confirmed geometry optimization and frequency analysis at the B3LYP/6-311++G(d,p) level.
- Data Extraction: Extract the calculated vibrational frequencies and their corresponding IR intensities from the output file of the frequency calculation.
- Scaling Factor: It is standard practice to apply a scaling factor (typically ~0.96-0.98 for B3LYP) to the calculated frequencies to account for anharmonicity and systematic errors in the theoretical model.

- **Spectrum Generation:** Use visualization software (e.g., GaussView, Avogadro) to plot the scaled frequencies against intensity, generating a simulated IR spectrum. Key peaks to look for include the O-H stretch of the carboxylic acid ($\sim 3000\text{ cm}^{-1}$), the C=O stretch ($\sim 1700\text{ cm}^{-1}$), and C-Cl stretch ($\sim 700\text{-}800\text{ cm}^{-1}$).

B. NMR Chemical Shift Calculation

- **Methodology:** Employ the Gauge-Independent Atomic Orbital (GIAO) method, which is the standard for reliable NMR predictions.^[3]
- **Calculation Setup:** Perform a single-point calculation on the optimized geometry using the GIAO method (e.g., NMR=GIAO keyword in Gaussian). The same B3LYP/6-311++G(d,p) level of theory should be used for consistency.
- **Referencing:** The calculation will output absolute shielding values. To convert these to chemical shifts (δ), they must be referenced against the calculated shielding of a standard, typically Tetramethylsilane (TMS), calculated at the exact same level of theory. $\delta_{\text{sample}} = \sigma_{\text{TMS}} - \sigma_{\text{sample}}$
- **Analysis:** Compare the predicted ^1H and ^{13}C NMR chemical shifts with experimental data. Pay close attention to the shifts of the aromatic protons, the methyl group protons, and the carbons attached to the electronegative chlorine and nitrogen atoms.

Potential Applications and Future Directions

The computational data gathered through these studies provides a strong foundation for guiding experimental work.

- **Drug Development:** The calculated properties (LogP, TPSA, MEP) can be used in quantitative structure-activity relationship (QSAR) models to predict biological activity.^[1] The molecule serves as a scaffold that can be further modified to optimize interactions with a specific biological target, such as a kinase, a class of enzymes where similar scaffolds have shown inhibitory potential.^[9]
- **Ligand Design:** The MEP map identifies the key electronegative sites (carbonyl oxygen, ring nitrogen) that can coordinate with metal ions. This allows for the rational design of novel

organometallic complexes with potential catalytic or therapeutic properties, analogous to complexes formed with similar chloro-substituted carboxylic acids.[2]

Future work should focus on the synthesis of **3-Chloro-2-methylisonicotinic acid** to enable experimental validation of these theoretical predictions. A direct comparison of experimental IR, Raman, NMR, and UV-Vis spectra with the simulated data will provide the ultimate confirmation of the molecular structure and the accuracy of the computational model.

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